

An In-depth Technical Guide to 2,5-Dihydroxybenzoic Acid Sodium Salt Hydrate

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Compound of Interest

Compound Name: *Gentisic acid sodium salt hydrate*

Cat. No.: *B1438423*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of 2,5-Dihydroxybenzoic Acid Sodium Salt Hydrate, also known as **Gentisic Acid Sodium Salt Hydrate**. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its synthesis, characterization, and mechanisms of action.

Chemical Structure and Properties

2,5-Dihydroxybenzoic acid sodium salt hydrate is the sodium salt of gentisic acid, a dihydroxybenzoic acid. The presence of hydroxyl and carboxyl functional groups on the benzene ring imparts significant biological activity to the molecule. The salt form enhances its solubility in aqueous media, a desirable property for many pharmaceutical and research applications.

Chemical Structure:

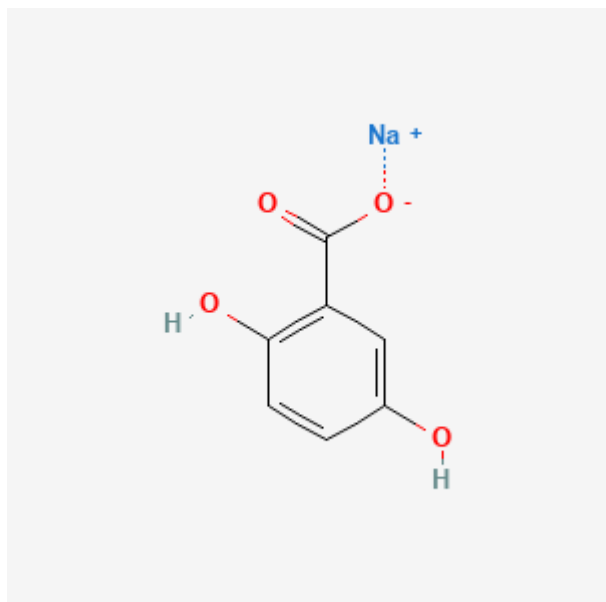


Table 1: Physicochemical Properties of 2,5-Dihydroxybenzoic Acid and its Sodium Salt

Property	2,5-Dihydroxybenzoic Acid	2,5-Dihydroxybenzoic Acid Sodium Salt	2,5-Dihydroxybenzoic Acid Sodium Salt Dihydrate
Synonyms	Gentisic acid, 5-Hydroxysalicylic acid	Sodium gentisate, Sodium 2,5-dihydroxybenzoate	Sodium gentisate dihydrate
CAS Number	490-79-9[1][2]	4955-90-2[3]	Not available
Molecular Formula	C ₇ H ₆ O ₄ [1][2]	C ₇ H ₅ NaO ₄ [3]	C ₇ H ₉ NaO ₆ [4]
Molecular Weight	154.12 g/mol [1][2]	176.10 g/mol [3]	212.13 g/mol [4]
Melting Point	204-208 °C[1]	>220°C (decomposes)	Not available
Solubility	Soluble in water (5 g/L at 5°C), alcohol, and ether.[1][2][5]	Soluble in Dimethyl Sulfoxide, Methanol, Water.	Not available
pKa	2.97 (at 25°C)[1]	Not available	Not available

Table 2: Spectroscopic Data for 2,5-Dihydroxybenzoic Acid

Spectroscopic Technique	Key Data Points
^1H NMR (D_2O)	δ (ppm): 7.19, 7.00, 6.82[6]
^1H NMR (DMSO-d_6)	δ (ppm): 10.6, 7.209, 6.988, 6.829[6]
FT-IR (KBr Pellet)	Major peaks indicative of O-H, C=O (carboxylic acid), and aromatic C-H and C=C stretching and bending vibrations.[7]
Mass Spectrometry (EI)	Molecular Ion Peak (M^+) at m/z 154.[2][8][9]

Experimental Protocols

Synthesis of 2,5-Dihydroxybenzoic Acid and its Alkali Metal Salts

A general method for the synthesis of 2,5-dihydroxybenzoic acid and its alkali metal salts is the Kolbe-Schmitt reaction, which involves the carboxylation of a phenoxide.

Protocol based on U.S. Patent 2,547,241:[10]

- **Reaction Setup:** In a suitable pressure vessel, combine hydroquinone with an alkali metal bicarbonate (e.g., sodium bicarbonate) in an aqueous medium.
- **Carboxylation:** Introduce carbon dioxide into the vessel and heat the mixture to a temperature range of 150°C to 180°C under a pressure exceeding 200 pounds per square inch. The presence of an alkali metal sulfide can be used as a catalyst.
- **Isolation of the Sodium Salt:** After the reaction is complete, the resulting solution contains the sodium salt of 2,5-dihydroxybenzoic acid. The salt can be isolated by cooling the solution and precipitating the product, followed by filtration.
- **Purification:** The crude sodium salt can be purified by recrystallization from a suitable solvent system. To obtain the hydrated form, the recrystallization should be performed from an aqueous solution.

- **Formation of the Free Acid:** To obtain the free acid, the aqueous solution of the sodium salt is acidified with a strong acid, such as hydrochloric acid, which precipitates the 2,5-dihydroxybenzoic acid. The acid can then be purified by recrystallization from hot water.

In Vitro Antioxidant Activity Assays

The antioxidant activity of 2,5-dihydroxybenzoic acid is a key contributor to its biological effects. Standard assays to evaluate this property are detailed below.

DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay:

- Prepare a stock solution of 2,5-dihydroxybenzoic acid in a suitable solvent (e.g., methanol).
- Prepare a series of dilutions of the stock solution.
- In a 96-well plate, add a specific volume of each dilution to the wells.
- Add a methanolic solution of DPPH to each well.
- Incubate the plate in the dark at room temperature for a specified time (e.g., 30 minutes).
- Measure the absorbance at a specific wavelength (e.g., 517 nm) using a microplate reader.
- Calculate the percentage of radical scavenging activity by comparing the absorbance of the sample wells to a control well containing only the solvent and DPPH.

In Vitro Anti-inflammatory Activity Assay

The anti-inflammatory properties can be assessed by measuring the inhibition of pro-inflammatory mediators in a cell-based model.

Nitric Oxide (NO) Production in LPS-stimulated RAW 264.7 Macrophages:

- Culture RAW 264.7 macrophage cells in a suitable medium.
- Seed the cells in a 96-well plate and allow them to adhere.
- Pre-treat the cells with various concentrations of 2,5-dihydroxybenzoic acid sodium salt hydrate for 1 hour.

- Stimulate the cells with lipopolysaccharide (LPS) to induce an inflammatory response.
- Incubate the cells for 24 hours.
- Collect the cell culture supernatant.
- Determine the concentration of nitrite (a stable metabolite of NO) in the supernatant using the Griess reagent.
- Measure the absorbance at 540 nm.
- Quantify the inhibition of NO production by comparing the treated cells to the LPS-stimulated control cells.

Biological Activities and Signaling Pathways

2,5-Dihydroxybenzoic acid and its sodium salt exhibit a range of biological activities, primarily attributed to their antioxidant and anti-inflammatory properties.

Anti-inflammatory and Antioxidant Mechanisms

The anti-inflammatory effects of gentisic acid are mediated through the modulation of key signaling pathways. It has been shown to suppress the activation of Nuclear Factor-kappa B (NF- κ B), a critical transcription factor that regulates the expression of numerous pro-inflammatory genes.^{[11][12]} Additionally, gentisic acid can activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway, which is involved in the cellular antioxidant defense system.^[11]

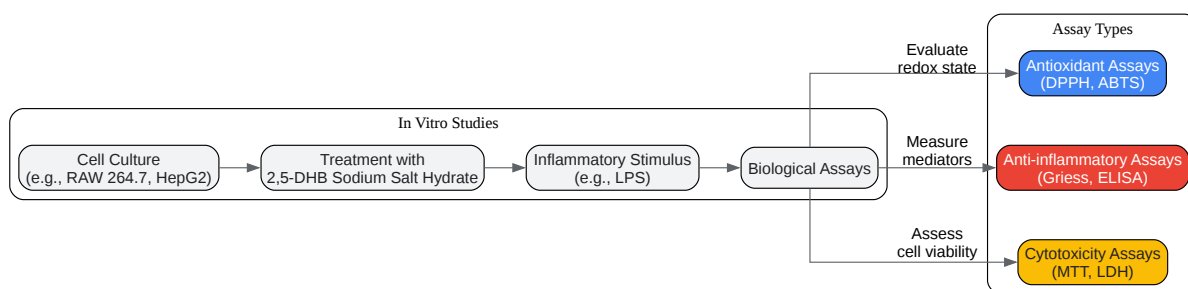
The antioxidant mechanism involves the scavenging of free radicals, such as hydroxyl radicals, and the chelation of metal ions, thereby preventing oxidative damage to cellular components.^[13]

Modulation of the CCL2-CCR2 Axis

Recent studies have indicated that 2,5-dihydroxybenzoic acid can attenuate hepatic steatosis by targeting the CCL2-CCR2 signaling axis. It is suggested that the compound competes with the chemokine CCL2 for binding to its receptor CCR2, thereby reducing inflammatory cell infiltration.^[14]

Visualizations

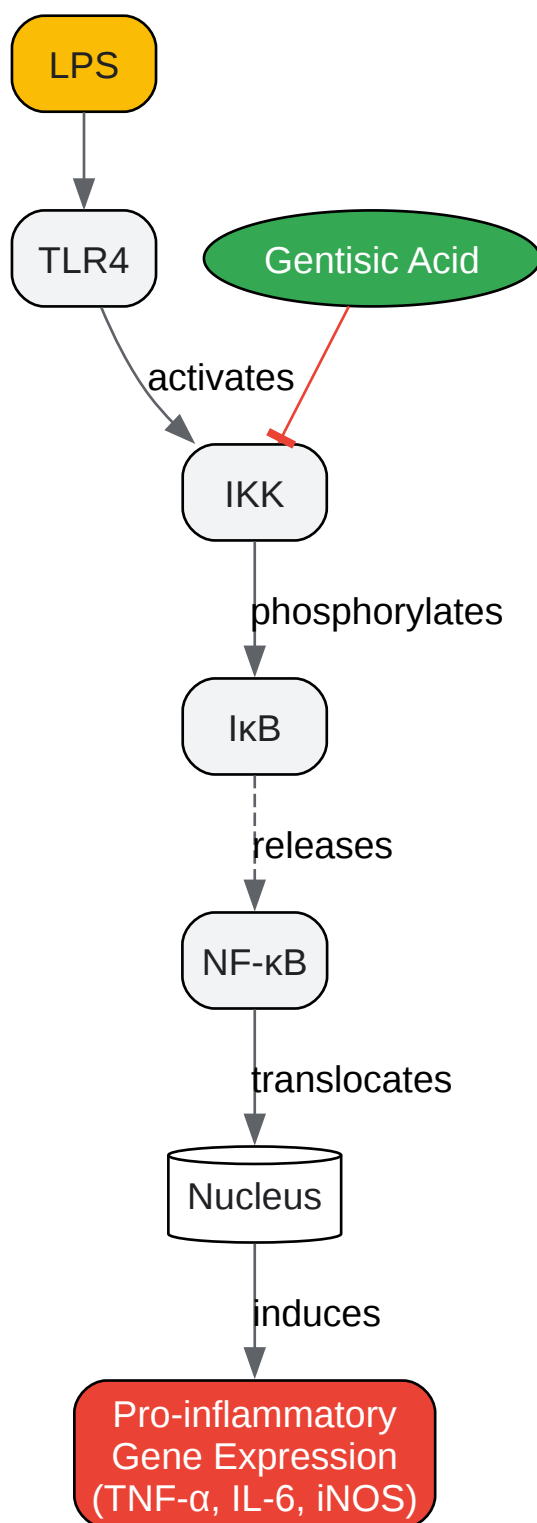
Experimental Workflow for Biological Activity Assessment



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Caption: Experimental workflow for evaluating the biological activities of 2,5-dihydroxybenzoic acid sodium salt hydrate.

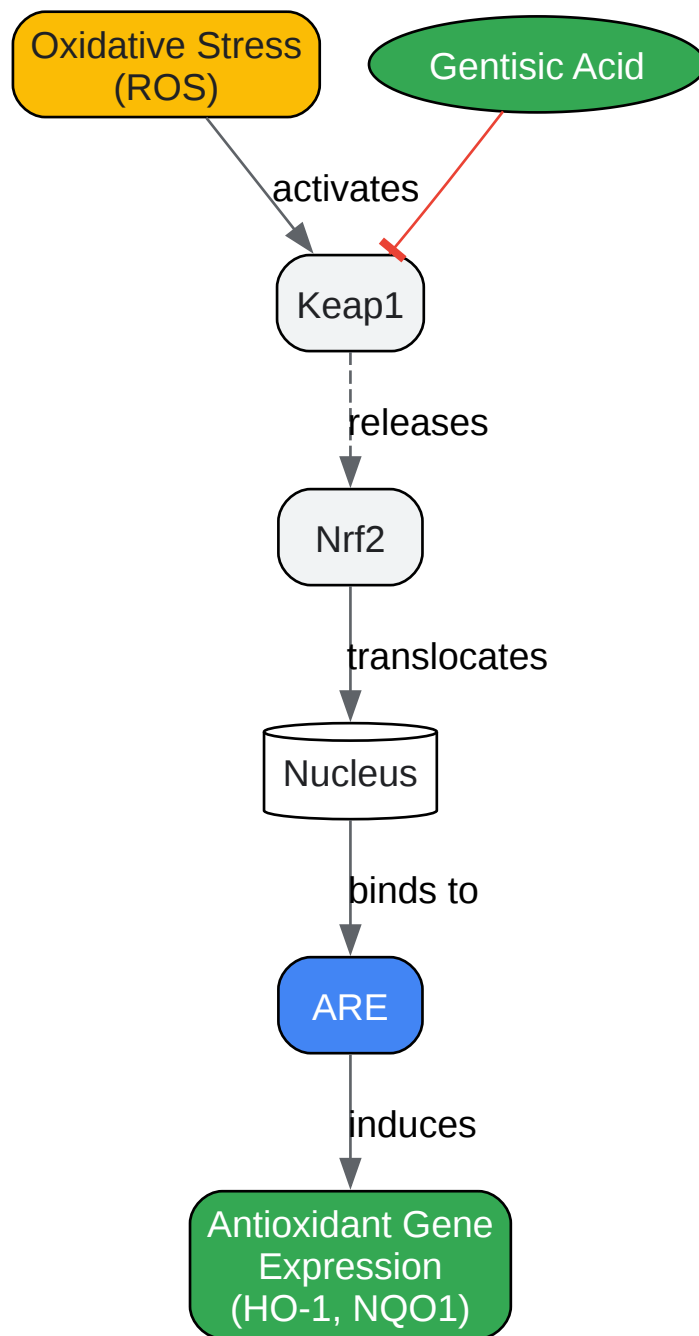
Anti-inflammatory Signaling Pathway of Gentisic Acid



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Caption: Inhibition of the NF-κB signaling pathway by gentisic acid.

Antioxidant and Cytoprotective Signaling Pathway of Gentisic Acid



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Caption: Activation of the Nrf2 antioxidant pathway by gentisic acid.

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